

An In-depth Technical Guide to Ethyl 2-ethoxy-2-iminoacetate

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Compound of Interest

Compound Name: Ethyl 2-ethoxy-2-iminoacetate

Cat. No.: B046105

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This technical guide provides a comprehensive overview of the molecular structure, physicochemical properties, synthesis, and spectroscopic characterization of **Ethyl 2-ethoxy-2-iminoacetate**, a valuable intermediate in organic synthesis. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical research.

Molecular Structure and Identifiers

Ethyl 2-ethoxy-2-iminoacetate is an organic compound featuring an imino group, an ester, and an ether functional group. Its chemical structure is characterized by a central acetate backbone with an ethoxy group and an imino group attached to the alpha-carbon.

Below is a two-dimensional representation of the molecular structure of **Ethyl 2-ethoxy-2-iminoacetate**.

Molecular structure of **Ethyl 2-ethoxy-2-iminoacetate**.

Table 1: Chemical Identifiers

Identifier	Value
CAS Number	816-27-3[1][2]
Molecular Formula	C6H11NO3[1][2][3]
Canonical SMILES	CCOC(=N)C(=O)OCC[1][2][3]
InChI	1S/C6H11NO3/c1-3-9-5(7)6(8)10-4-2/h7H,3-4H2,1-2H3[1][3]
InChIKey	DSHWMBJCJDOGPTB-UHFFFAOYSA-N[1][2]
IUPAC Name	ethyl 2-ethoxy-2-iminoacetate[3]
Synonyms	(1-Ethoxyformimidoyl)formic acid ethyl ester, 2-Ethoxy-2-iminoacetic acid ethyl ester, Ethyl 1-carbethoxyformimide, Ethyl carboethoxyformidimate, Ethyl ethoxycarbonylformimide, Ethyl ethoxyiminoacetate[3]

Physicochemical Properties

Ethyl 2-ethoxy-2-iminoacetate is a liquid at room temperature.[3] A summary of its key physicochemical properties is presented in the table below.

Table 2: Physicochemical Properties

Property	Value
Molecular Weight	145.16 g/mol [1][3]
Density	1.042 g/mL at 25 °C[1]
Boiling Point	151.1 ± 23.0 °C at 760 mmHg
Refractive Index	1.426 at 20 °C[1]
Flash Point	72.4 °C
LogP	0.80
Hydrogen Bond Donor Count	1
Hydrogen Bond Acceptor Count	4
Rotatable Bond Count	5
Polar Surface Area	59.38 Å ²

Synthesis Protocols

The primary method for the synthesis of **Ethyl 2-ethoxy-2-iminoacetate** involves the reaction of ethyl cyanoformate with ethanol in the presence of a base.[3] Another reported synthetic route is the reaction of **ethyl 2-ethoxy-2-iminoacetate** with 1,2-diaminopyridinium iodide in ethanol.[3]

Experimental Protocol: Synthesis from Ethyl Cyanoformate and Ethanol

This protocol describes a general procedure for the synthesis of **Ethyl 2-ethoxy-2-iminoacetate**.

Materials:

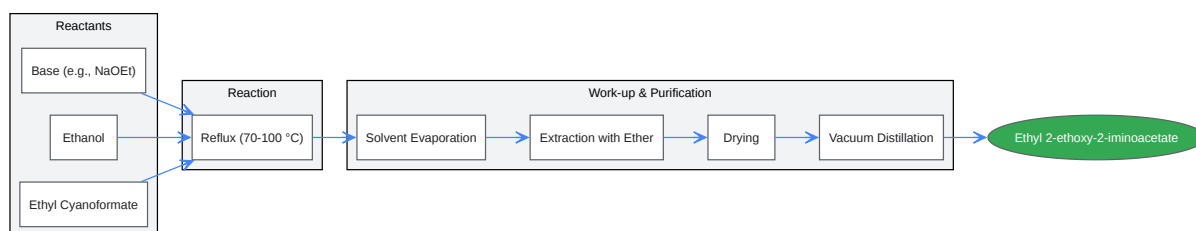
- Ethyl cyanoformate
- Anhydrous ethanol

- Sodium ethoxide or Potassium carbonate (as a base)
- Anhydrous diethyl ether
- Anhydrous magnesium sulfate
- Round-bottom flask
- Reflux condenser
- Stirring apparatus
- Heating mantle
- Separatory funnel
- Rotary evaporator

Procedure:

- **Reaction Setup:** In a flame-dried round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve ethyl cyanoformate in an excess of anhydrous ethanol.
- **Addition of Base:** To the stirred solution, slowly add a catalytic amount of a suitable base, such as sodium ethoxide or potassium carbonate.
- **Reflux:** Heat the reaction mixture to reflux (approximately 70-100 °C) and maintain the reflux for several hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Work-up:** After the reaction is complete, cool the mixture to room temperature. Remove the excess ethanol using a rotary evaporator.
- **Extraction:** Dissolve the residue in diethyl ether and wash with brine. Separate the organic layer.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.

- Purification: The crude **Ethyl 2-ethoxy-2-iminoacetate** can be purified by vacuum distillation.



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General workflow for the synthesis of **Ethyl 2-ethoxy-2-iminoacetate**.

Spectroscopic Data

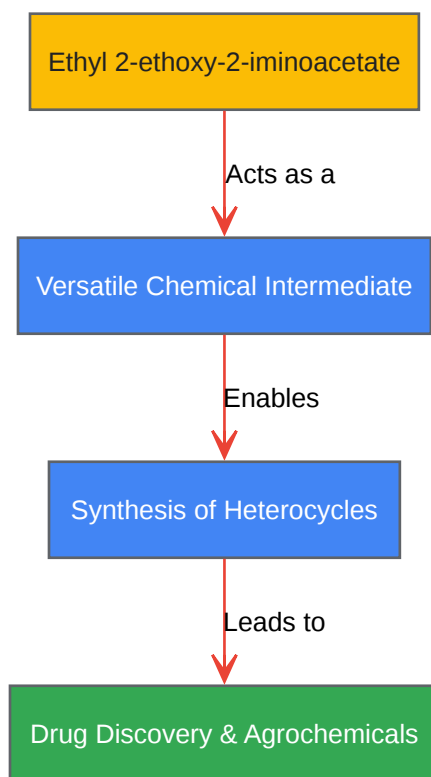
Detailed experimental spectroscopic data for **Ethyl 2-ethoxy-2-iminoacetate** is not readily available in the public domain. However, based on its structure, the following characteristic spectral features can be predicted.

Table 3: Predicted Spectroscopic Data

Spectroscopy	Predicted Peaks/Signals
^1H NMR	Signals corresponding to the two ethoxy groups (triplets and quartets), and a broad singlet for the imino proton.
^{13}C NMR	Resonances for the carbonyl carbon, the imino carbon, and the carbons of the two ethoxy groups.
IR Spectroscopy	Characteristic absorption bands for the C=N (imino) stretch, C=O (ester) stretch, and C-O (ether and ester) stretches.
Mass Spectrometry	A molecular ion peak corresponding to the molecular weight of 145.16, along with fragmentation patterns characteristic of the loss of ethoxy and ethyl groups.

Applications in Research and Drug Development

Ethyl 2-ethoxy-2-iminoacetate serves as a versatile intermediate in the synthesis of various heterocyclic compounds, which are of significant interest in medicinal chemistry and drug discovery. Its bifunctional nature, possessing both an imino and an ester group, allows for a range of chemical transformations, making it a valuable building block for the creation of complex molecular architectures.



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Role of **Ethyl 2-ethoxy-2-iminoacetate** in chemical synthesis.

Safety and Handling

Ethyl 2-ethoxy-2-iminoacetate should be handled with care in a well-ventilated laboratory fume hood. Appropriate personal protective equipment, including safety goggles, gloves, and a lab coat, should be worn. For detailed safety information, refer to the Material Safety Data Sheet (MSDS) provided by the supplier. The compound should be stored in a cool, dry, and dark place under an inert atmosphere.[3]

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References

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- 3. Buy Ethyl 2-ethoxy-2-iminoacetate (EVT-1174599) | 816-27-3 [evitachem.com]
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